

Essential Safety and Operational Guide for Handling Phloroglucinol-13C6

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Compound of Interest

Compound Name: *Phloroglucinol-13C6*

Cat. No.: *B1147208*

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Phloroglucinol-13C6**. It offers procedural guidance on personal protective equipment, emergency protocols, and disposal, ensuring safe laboratory practices.

Personal Protective Equipment (PPE) and Safety Measures

When handling **Phloroglucinol-13C6**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. Always work in a well-ventilated area and have an eyewash station and safety shower readily available.

Recommended Personal Protective Equipment:

- **Eye and Face Protection:** Chemical splash-resistant safety glasses or goggles with side protection are mandatory.^{[1][2]} A face shield may be necessary in situations with a higher risk of splashing.
- **Hand Protection:** Wear chemical-resistant gloves selected based on the potential hazards, duration of use, and physical conditions of the workplace.^[1]
- **Body Protection:** At a minimum, a laboratory coat and close-toed footwear are required.^[1] Protective clothing should be selected based on the specific hazards present in the workplace.^[1]

- Respiratory Protection: If engineering controls such as local exhaust ventilation are insufficient to keep airborne concentrations low, or if dust is generated, a NIOSH-approved respirator should be used.^{[1][3]}

Emergency First Aid Procedures

Immediate and appropriate first aid is critical in the event of an accidental exposure to **Phloroglucinol-13C6**.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention. ^{[1][2]}
Skin Contact	Immediately flush the skin with running water for at least 15 minutes while removing contaminated clothing and shoes. ^{[1][2]} If skin irritation or a rash occurs, get medical advice/attention. ^{[1][4]} Wash contaminated clothing before reuse. ^[1]
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. ^{[1][2]} Remove contact lenses if present and easy to do. Continue rinsing. ^{[1][4]} Seek immediate medical attention. ^[1]
Ingestion	Do NOT induce vomiting. ^[3] Rinse the mouth with water. ^[2] If the person is conscious, give them 1-2 cups of water or milk to drink. ^[2] Call a poison control center or doctor immediately. ^[2]

Quantitative Safety Data

The following table summarizes key quantitative safety data for Phloroglucinol. Note that specific data for **Phloroglucinol-13C6** is limited, and the data for the unlabeled compound is

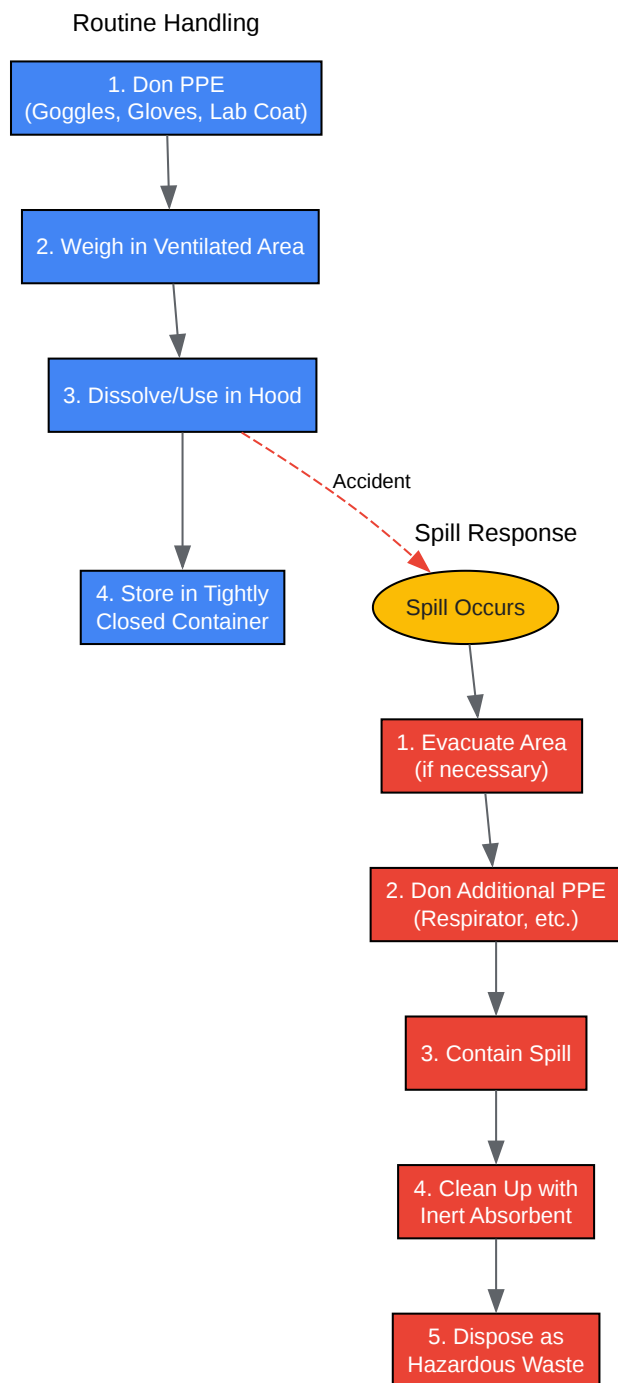
provided as a close reference.

Parameter	Value	Reference
Oral LD50 (Rat)	4,000 - 5,800 mg/kg	[5]
Dermal LD50 (Rat)	> 2,600 mg/kg	[5]
OSHA PEL	No data available	[1]
NIOSH REL	No data available	[1]
ACGIH TLV	No data available	[1]

Procedural Workflow for Handling and Spills

A systematic approach is essential for both routine handling and emergency situations involving **Phloroglucinol-13C6**.

Phloroglucinol-13C6 Handling and Spill Response Workflow

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Caption: Workflow for routine handling and emergency spill response for **Phloroglucinol-13C6**.

Operational and Disposal Plan

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a cool, dry, well-ventilated, and locked storeroom away from incompatible materials.
[2]
- Keep the container tightly closed.[1]

Handling and Use:

- Read the Safety Data Sheet (SDS) thoroughly before use.[6]
- Use with adequate ventilation and avoid breathing dust or vapor.[2]
- Avoid contact with skin, eyes, or clothing.[2][6]
- Wash hands thoroughly after handling the material and before eating or drinking.[2]
- Minimize dust generation and accumulation.[1]

Disposal:

- Dispose of contents and container to an approved waste disposal plant.[1]
- Consult local, state, or national regulations for proper disposal.[7]
- Do not let the product enter drains, other waterways, or soil.[1] Contaminated materials from a spill should be placed in a sealed container for disposal.[2]

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